Technical Whitepaper: Spectroscopic Characterization & Validation of (S)-Fmoc-β²-Homovaline

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Compound of Interest

Compound Name:	*(S)-Fmoc-β2-homovaline*
Cat. No.:	*B1165835*

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Executive Summary & Structural Anatomy

In the engineering of proteolytic-resistant peptides (foldamers), the precise regiochemistry of β-amino acids is non-negotiable. (S)-Fmoc-β²-homovaline (IUPAC: (S)-3-(9-fluorenylmethoxycarbonylamino)-2-isopropylpropanoic acid) represents a specific subclass where the side chain is positioned on the

-carbon (C2), adjacent to the carboxyl group.

This structural nuance differentiates it from the more common

-homovaline (side chain on C3). Misidentification between

and

isomers is a common failure mode in foldamer synthesis, leading to collapsed secondary structures (e.g., disruption of 14-helix formation). This guide provides the spectroscopic fingerprints required to certify the

-architecture.

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Structural Definition

- Formula:
- Molecular Weight: 353.41 g/mol
- Key Feature: The nitrogen atom is attached to a methylene group (

  ), not a chiral methine. The chiral center is located at the

  -position.

Mass Spectrometry (MS) Profiling

Mass spectrometry provides the primary confirmation of molecular weight and fragmentation stability. For Fmoc-protected amino acids, Electrospray Ionization (ESI) in Positive Mode is the gold standard.

Ionization & Fragmentation Logic

The fragmentation pattern of Fmoc-β²-homovaline is dominated by the stability of the fluorenyl cation and the cleavage of the carbamate linker.

- Parent Ion:
- Sodium Adduct:

  (Common in glass capillary injection)
- Fmoc Cleavage: The loss of the Fmoc group typically yields the dibenzofulvene species or the fluorenyl cation (

).

Fragmentation Pathway Diagram (DOT)

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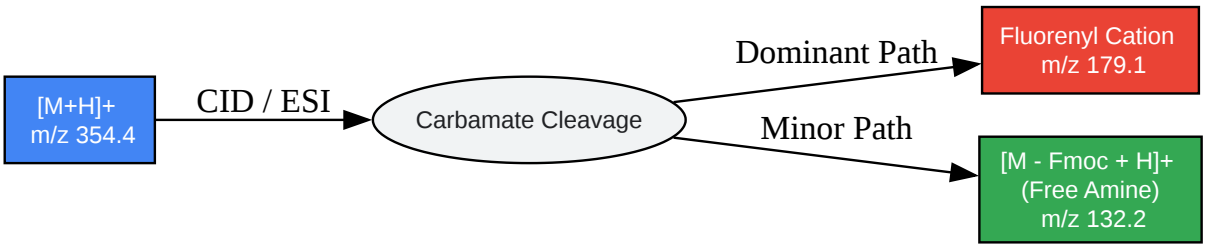


Figure 1: ESI-MS Fragmentation Logic for (S)-Fmoc-β²-Homovaline.

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Nuclear Magnetic Resonance (NMR) Spectroscopy[1][2][3][4][5][6][7]

NMR is the only method capable of definitively distinguishing the

isomer from the

isomer without X-ray crystallography. The diagnostic signals lie in the coupling patterns of the backbone protons.

1H NMR Assignment (500 MHz, $CDCl_3$)

The critical distinction is the NH signal coupling.

- In

  : NH couples to a chiral methine (

  ), typically appearing as a doublet.

- In

  : NH couples to a methylene (

). Due to the adjacent chiral center at

  , these methylene protons are often diastereotopic, causing the NH to appear as a triplet or a broad multiplet.

Table 1: Representative 1H NMR Data

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Position	Proton Type	Shift (δ, ppm)	Multiplicity	Integration	Assignment Logic
Fmoc	Ar-H	7.76 - 7.25	Multiplets	8H	Fluorenyl aromatic envelope.
Fmoc	O-CH2	4.40 - 4.30	Multiplet	2H	Diastereotopic due to chiral center.
Fmoc	Ar-CH	4.22	Triplet	1H	Bridgehead proton (couples to O-CH2).
Backbone	NH	5.40 - 5.60	Broad / Triplet	1H	Diagnostic: Couples to β-CH2.
β-Pos	H-C(3)	3.30 - 3.60	Multiplet	2H	Methylene adjacent to Nitrogen.
α-Pos	H-C(2)	2.45 - 2.60	Multiplet	1H	Chiral center; couples to iPr and COOH.
Side Chain	CH (iPr)	1.90 - 2.10	Multiplet	1H	Isopropyl methine.
Side Chain	CH3 (iPr)	0.95 - 1.05	Doublets	6H	Methyl groups (diastereotopic).

13C NMR Fingerprint (125 MHz, $CDCl_3$)

- Carbonyls: Carboxyl (~178 ppm) and Carbamate (~156 ppm).
- Backbone:

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- -Carbon (C3): ~40-44 ppm (Methylene). Note: In

  , this would be methine (~50+ ppm).

- -Carbon (C2): ~52-56 ppm (Methine, chiral).

NMR Assignment Workflow (DOT)

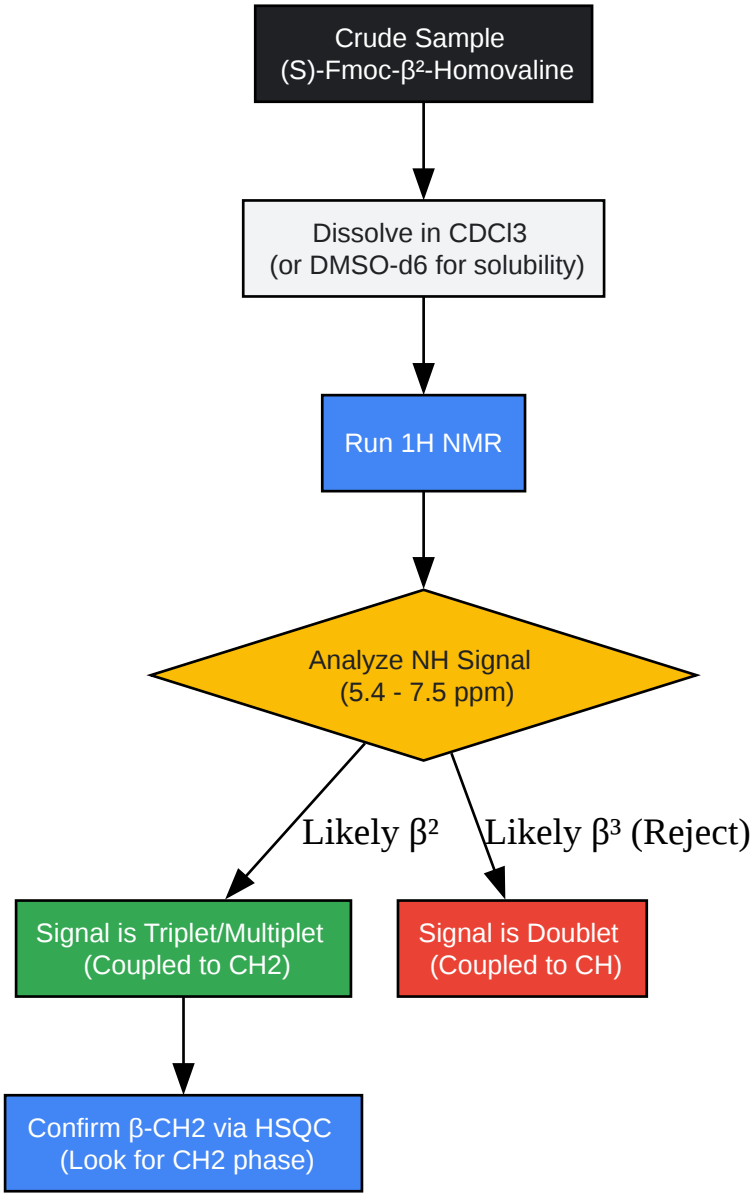


Figure 2: NMR Decision Tree for Regioisomer Confirmation.

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Quality Control & Experimental Protocols

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HPLC Purity Assessment

- Column: C18 Reverse Phase (e.g., Zorbax Eclipse, 4.6 x 150 mm, 5 µm).
- Mobile Phase:
  - A: Water + 0.1% TFA
  - B: Acetonitrile + 0.1% TFA[1]
- Gradient: 5% B to 95% B over 20 minutes.
- Detection: UV at 254 nm (Fmoc absorption) and 210 nm (peptide bond).
- Acceptance Criteria: Single peak >98% area integration.

Optical Rotation (Enantiopurity Check)

Specific rotation

is solvent-dependent. For

-amino acids synthesized via Evans auxiliaries, the rotation is a critical check against racemization during the cleavage of the auxiliary.

- Protocol: Dissolve 10 mg in 1.0 mL $CHCl_3$ (c = 1.0).
- Expectation: Compare strictly with the Certificate of Analysis of the specific batch or the primary literature value (typically levorotatory for S-isomers in $CHCl_3$, though specific values vary by concentration).

Self-Validating Protocol: The "Coupling Test"

To ensure the material is active and not a hydrolyzed byproduct:

- Mix 5 mg of Fmoc-β²-HVal-OH with 1 eq. of HBTU and 2 eq. of DIPEA in DMF.
- Add 1 eq. of Benzylamine.
- Monitor by TLC/LC-MS after 30 mins.

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- Result: Complete conversion to the benzylamide (

) confirms the carboxyl group is free and reactive.

References

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Sources

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